

"4-(2-Methylimidazol-1-ylmethyl)phenylamine" properties and uses

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Compound of Interest

Compound Name: 4-(2-Methylimidazol-1-ylmethyl)phenylamine

Cat. No.: B1353965

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An In-depth Technical Guide to 4-(2-Methylimidazol-1-ylmethyl)phenylamine

This technical guide provides a comprehensive overview of the known properties and potential context of the chemical compound **4-(2-Methylimidazol-1-ylmethyl)phenylamine** for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

While extensive experimental data for **4-(2-Methylimidazol-1-ylmethyl)phenylamine** is limited in publicly available literature, key chemical and physical properties have been reported, primarily by chemical suppliers. These properties are summarized below.

Table 1: Chemical and Physical Properties of **4-(2-Methylimidazol-1-ylmethyl)phenylamine**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₃ N ₃	[1] [2]
Molecular Weight	187.24 g/mol	[1] [2]
CAS Number	772311-98-5	[3]
Appearance	Solid (form)	[1]
InChI	1S/C11H13N3/c1-9-13-6-7-14(9)8-10-2-4-11(12)5-3-10/h2-7H,8,12H2,1H3	[1]
SMILES	<chem>Cc1nccn1Cc2ccc(N)cc2</chem>	[1]

Note: Sigma-Aldrich states that they do not collect analytical data for this product and it is sold "AS-IS". The buyer is responsible for confirming the product's identity and/or purity.[\[1\]](#)[\[4\]](#)

Safety Information

Safety information for **4-(2-Methylimidazol-1-ylmethyl)phenylamine** is available from suppliers and is summarized in the table below.

Table 2: Safety Information for **4-(2-Methylimidazol-1-ylmethyl)phenylamine**

Parameter	Information	Source
GHS Pictogram	GHS06 (Skull and crossbones)	[1]
Signal Word	Danger	[1]
Hazard Statement(s)	H301 (Toxic if swallowed)	[1]
Precautionary Statement(s)	P301 + P310 (IF SWALLOWED: Immediately call a POISON CENTER/doctor)	[1]
Hazard Classification	Acute Toxicity 3 Oral	[1]

Potential Uses and Research Context

There is no specific information available in the scientific literature regarding the uses and applications of **4-(2-Methylimidazol-1-ylmethyl)phenylamine**. However, the presence of the 2-methylimidazole and phenylamine moieties suggests potential areas of investigation based on the known activities of related compounds.

The imidazole ring is a common scaffold in medicinal chemistry and is a component of many FDA-approved drugs. Its prevalence is due to its ability to engage in various biological interactions, including hydrogen bonding and coordination with metal ions in enzymes.

Derivatives of imidazole have a broad range of reported biological activities, including but not limited to:

- **Anticancer:** Some imidazole-based compounds have been investigated as inhibitors of various kinases and other enzymes involved in cancer signaling pathways.^[5]
- **Antifungal:** The imidazole scaffold is a key feature of many antifungal drugs that inhibit the synthesis of ergosterol, a vital component of fungal cell membranes.
- **Antihistaminic:** The imidazole ring is present in histamine and its antagonists, which are used to treat allergies.
- **Enzyme Inhibition:** The nitrogen atoms in the imidazole ring can act as ligands for metal ions in the active sites of metalloenzymes, leading to their inhibition.

The phenylamine (aniline) moiety is also a common starting point for the synthesis of various pharmaceuticals.

Given this context, **4-(2-Methylimidazol-1-ylmethyl)phenylamine** could be a potential building block or lead compound in drug discovery programs targeting a variety of biological targets. However, without experimental data, its specific uses remain speculative.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **4-(2-Methylimidazol-1-ylmethyl)phenylamine** are not described in the currently available scientific

literature.

For researchers interested in working with this compound, a potential synthetic approach could involve the N-alkylation of 2-methylimidazole with a suitable 4-aminobenzyl halide or a related electrophile. The general procedure would likely involve reacting the two starting materials in a suitable solvent in the presence of a base. Purification would typically be achieved through techniques such as column chromatography, recrystallization, or distillation.

Characterization of the synthesized compound would require standard analytical techniques, including:

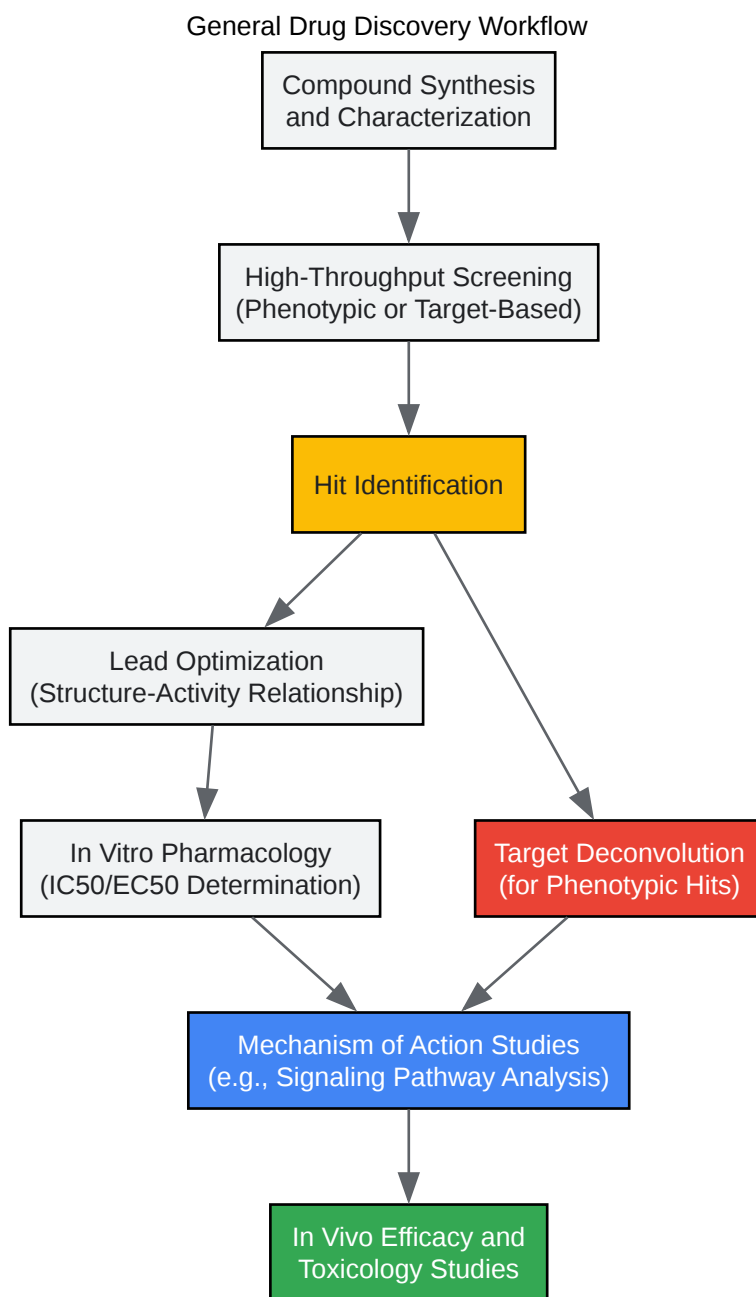
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and connectivity of the atoms.
- Mass Spectrometry (MS): To determine the molecular weight and confirm the molecular formula.
- Infrared (IR) Spectroscopy: To identify the presence of key functional groups.

A ^1H NMR spectrum for the related compound 4-(2-methylimidazol-1-yl)phenylamine (CAS 74852-81-6) is available, which could serve as a reference for structural confirmation.[\[6\]](#)

Signaling Pathways and Mechanism of Action

There is no information available in the scientific literature regarding the mechanism of action or any signaling pathways modulated by **4-(2-Methylimidazol-1-ylmethyl)phenylamine**.

To provide a conceptual framework for its potential investigation, the following diagram illustrates a general workflow for identifying the biological target and mechanism of action of a novel compound in a drug discovery context.



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Caption: A generalized workflow for drug discovery and mechanism of action studies.

Conclusion

4-(2-Methylimidazol-1-ylmethyl)phenylamine is a commercially available chemical with basic property information documented. However, there is a notable absence of in-depth scientific literature detailing its pharmacological properties, specific uses, and biological mechanisms. The presence of the 2-methylimidazole and phenylamine functionalities suggests its potential as a scaffold in medicinal chemistry. Further research is required to elucidate its biological activity and potential therapeutic applications. This guide serves as a summary of the currently available information and provides a contextual framework for future research endeavors.

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